

# Technical Guide: Mass Spectrometry of N-Benzylanthranilic Acid

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## Compound of Interest

Compound Name: *N-Benzylanthranilic acid*

CAS No.: 6622-55-5

Cat. No.: B141590

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CAS: 6622-55-5 | Formula:  $C_{14}H_{13}NO_2$  | MW: 227.26 Da<sup>[1]</sup>

## Executive Summary & Analytical Significance

**N-Benzylanthranilic acid** (NBAA) is a critical pharmacophore intermediate used primarily in the synthesis of acridone alkaloids and non-steroidal anti-inflammatory drugs (NSAIDs).<sup>[1]</sup> In drug development, it serves as a model compound for studying ortho-substituted benzoic acid metabolism.<sup>[1]</sup> In forensic chemistry, it is monitored as a structural analogue to controlled precursors (e.g., N-acetylanthranilic acid) used in the illicit synthesis of methaqualone.

**Core Analytical Challenge:** The molecule contains both a secondary amine and a carboxylic acid in an ortho arrangement. This creates two specific mass spectrometry challenges:

- **Thermal Instability (GC-MS):** The free acid is prone to thermal cyclization (dehydration) to form acridone species in the injection port, necessitating derivatization.
- **Ionization Competition (LC-MS):** The zwitterionic nature requires careful pH control to optimize positive mode electrospray ionization (ESI+).<sup>[1]</sup>

## Physicochemical Profile

Understanding the physical properties is the first step to designing a robust extraction and ionization strategy.

| Property      | Value       | Analytical Implication                                                                      |
|---------------|-------------|---------------------------------------------------------------------------------------------|
| CAS Registry  | 6622-55-5   | Distinct from N-Benzoylanthranilic acid (579-93-1). <a href="#">[1]</a> <a href="#">[2]</a> |
| Exact Mass    | 227.0946 Da | Target for High-Resolution MS (HRMS).                                                       |
| pKa (Acid)    | ~3.89       | Mobile phase pH must be < 3.0 for full protonation in ESI+.                                 |
| LogP          | ~3.07       | Retains well on C18; requires high % organic for elution.                                   |
| Melting Point | 177–185 °C  | High enough for GC, but derivatization is preferred.                                        |

## GC-MS Analysis: Protocol & Fragmentation

Context: GC-MS is the gold standard for impurity profiling and forensic identification.[\[1\]](#) Direct injection of the free acid is discouraged due to peak tailing and thermal degradation.

### Experimental Protocol: Silyl-Derivatization

Objective: Cap the carboxylic acid and amine protons to form the Trimethylsilyl (TMS) derivative, improving volatility and peak shape.[\[1\]](#)

- Sample Prep: Dissolve 1 mg NBAA in 500 µL dry Ethyl Acetate.
- Derivatization: Add 50 µL BSTFA + 1% TMCS (N,O-Bis(trimethylsilyl)trifluoroacetamide).
- Incubation: Heat at 70°C for 30 minutes.
- Injection: 1 µL splitless at 260°C.

- Column: DB-5MS or equivalent (30m x 0.25mm x 0.25 $\mu$ m).

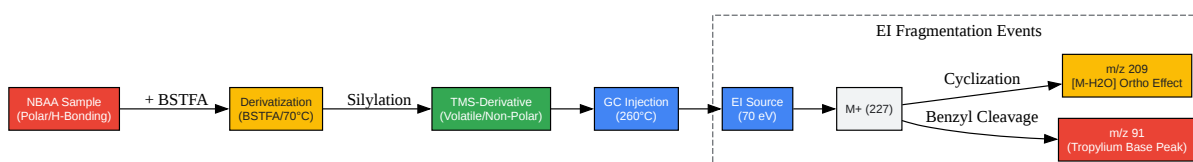
## EI Fragmentation Pathway (70 eV)

The Electron Impact (EI) spectrum is dominated by the stability of the benzyl cation and the "ortho effect" characteristic of anthranilic acids.

Diagnostic Ions:

- m/z 91 (Base Peak): Tropylium ion ( $C_7H_7^+$ ). Formed by the cleavage of the N-benzyl bond. [1] This is the most abundant ion.
- m/z 227 (Molecular Ion,  $M^+$ ): Visible but often low intensity relative to the base peak.
- m/z 209  $[M - 18]^+$ : Loss of water ( $H_2O$ ). [1] This is a signature "ortho effect" where the amine hydrogen interacts with the carboxyl group, leading to cyclization (acridone-like transition state) and water elimination. [1]
- m/z 299 (Di-TMS Derivative): If fully derivatized (COOH and NH both silylated), the molecular ion shifts to 371, but mono-TMS (COOH only) at m/z 299 is common if the amine is sterically hindered. [1]

## Visualization: GC-MS Workflow & Logic



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Caption: Figure 1. Derivatization workflow and subsequent Electron Impact (EI) fragmentation logic for **N-Benzylanthranilic acid**.

## LC-MS/MS Analysis: Protocol & Transitions

Context: LC-MS is preferred for biological matrices (plasma/urine) or trace impurity analysis where derivatization is impractical.[\[1\]](#)

### Experimental Protocol: ESI+

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50mm, 1.8 $\mu$ m).
- Mobile Phase A: Water + 0.1% Formic Acid (Critical for protonation of the amine).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[3\]](#)
- Gradient: 10% B to 90% B over 5 minutes.
- Ionization: Electrospray Ionization (ESI), Positive Mode.

### MRM Transitions (Multiple Reaction Monitoring)

The precursor ion is the protonated molecule

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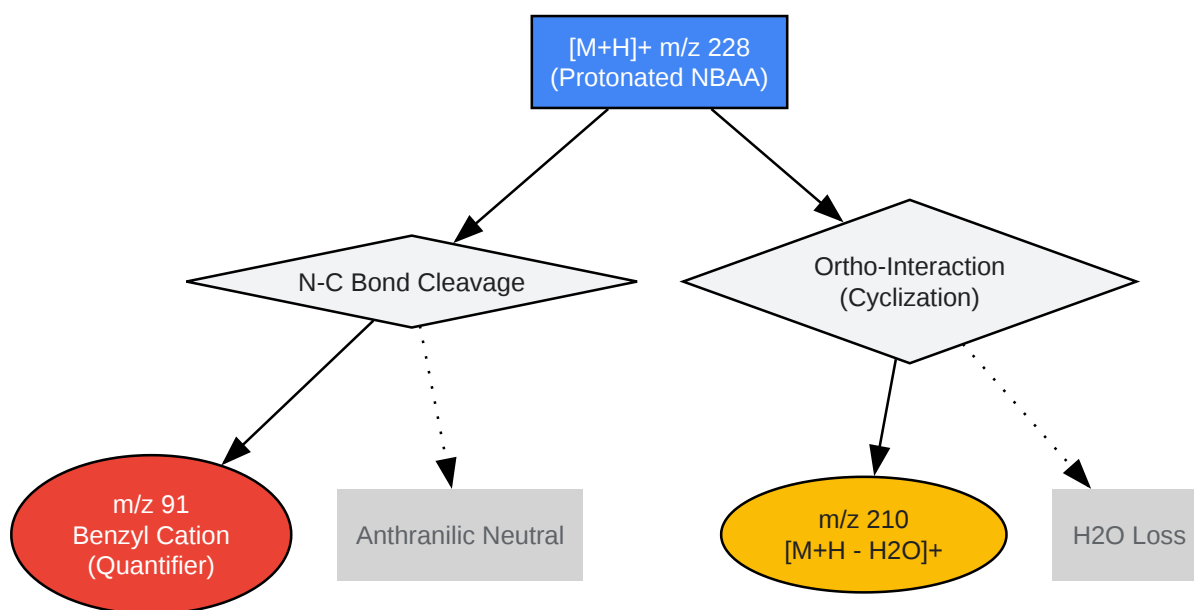
| Transition Type | Precursor (m/z) | Product (m/z) | Collision Energy (eV) | Mechanistic Origin                                                                                       |
|-----------------|-----------------|---------------|-----------------------|----------------------------------------------------------------------------------------------------------|
| Quantifier      | 228.1           | 91.1          | 20 - 25               | Cleavage of the N-C bond yielding the stable benzyl cation.[1]                                           |
| Qualifier 1     | 228.1           | 210.1         | 15 - 20               | Loss of H <sub>2</sub> O ([M+H - 18] <sup>+</sup> ).[1]<br>Diagnostic of the ortho acid-amine structure. |
| Qualifier 2     | 228.1           | 136.0         | 30                    | Loss of the benzyl group (neutral toluene loss equivalent), leaving the protonated anthranilic core.     |

## Mechanistic Deep Dive: The Ortho Effect & Cyclization

The most scientifically interesting aspect of NBAA mass spectrometry is the Ortho Effect. Unlike meta or para isomers, the ortho position allows the amine hydrogen and the carboxyl hydroxyl to interact spatially.

- **Water Loss (m/z 209/210):** Upon excitation, the molecule undergoes an intramolecular condensation. The amine nitrogen attacks the carbonyl carbon, expelling water.
- **Acridone Formation:** This pathway effectively mimics the synthetic route to Acridone. In the mass spectrometer, this is observed as the [M-18] peak. If the source temperature is too high (in GC), this conversion can happen thermally before ionization, leading to incorrect identification of the parent molecule as an acridone derivative.

## Visualization: Fragmentation Pathways



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Caption: Figure 2. Competing fragmentation pathways in ESI<sup>+</sup> mode. Path A dominates at higher collision energies; Path B is diagnostic for the ortho-substitution pattern.[1]

## References

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